

An In-Depth Technical Guide to the Safe Handling of 1,1-Diphenylhydrazine

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Compound of Interest

Compound Name: 1,1-Diphenylhydrazine

Cat. No.: B1198277

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling protocols for **1,1-diphenylhydrazine** and its hydrochloride salt, intended for use by professionals in research and development environments. Adherence to these guidelines is critical for ensuring personnel safety and minimizing environmental impact.

Chemical Identification and Physical Properties

1,1-Diphenylhydrazine is a synthetic chemical primarily used as an intermediate in the production of pharmaceuticals, dyes, and agrochemicals.^[1] It is structurally isomeric with 1,2-diphenylhydrazine, and this difference in structure significantly impacts their chemical properties.^[2] The hydrochloride salt is also commonly used in laboratory settings.

Data Presentation: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Name	1,1-Diphenylhydrazine	[3]
Synonyms	N,N-Diphenylhydrazine, α,α -Diphenylhydrazine	[2]
CAS Number	530-50-7	[3]
Molecular Formula	C ₁₂ H ₁₂ N ₂	[3]
Molecular Weight	184.24 g/mol	[3]
Appearance	Yellow solid/crystals or liquid	[4]
Melting Point	~50.5 °C	[2]
Boiling Point	~308.2 °C	[2]
Vapor Pressure	4.9 x 10 ⁻⁴ mm Hg at 25°C	[4]
Solubility	Insoluble in water.[5] The hydrochloride salt is generally soluble in water and other polar solvents.[6]	

Hazard Identification and Toxicological Data

1,1-Diphenylhydrazine and its salts are hazardous substances that pose significant health risks upon exposure. The primary routes of exposure are inhalation, skin contact, and ingestion. The hydrochloride salt is classified as harmful if swallowed, harmful in contact with skin, and harmful if inhaled.[7] It is also known to cause skin and serious eye irritation.[7]

Data Presentation: Toxicological Data

Parameter	Value	Species	Source(s)
LD50 (Oral)	Data not available	-	[7]
LD50 (Dermal)	Data not available	-	[7]
LC50 (Inhalation)	Data not available	-	[7]
Carcinogenicity	Suspected human carcinogen (as a hydrazine)	-	[8]

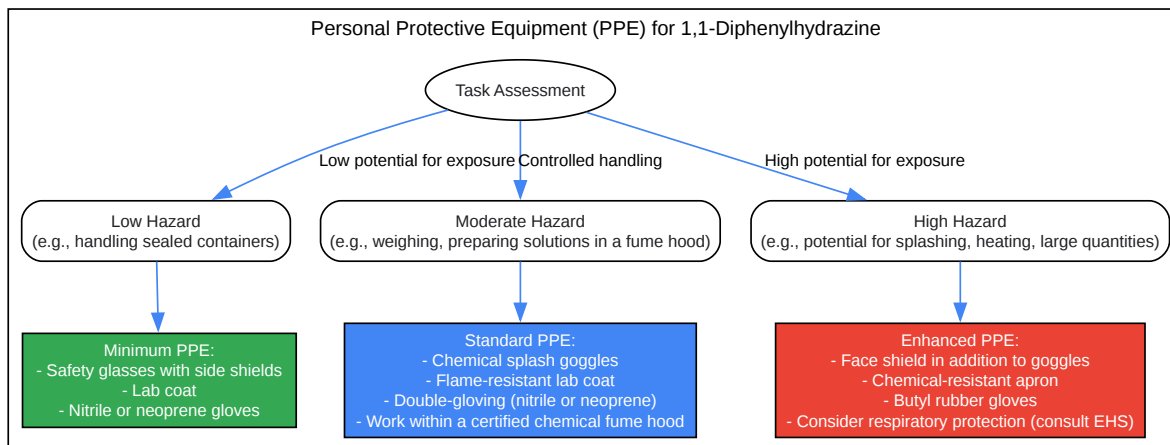
Note: While specific LD50/LC50 data for **1,1-diphenylhydrazine** is not readily available in the searched literature, hydrazines as a class of compounds are known to be toxic and carcinogenic.[8][9]

GHS Hazard Classifications for **1,1-Diphenylhydrazine** Hydrochloride[7][10]

- Acute Toxicity, Oral (Category 4)
- Acute Toxicity, Dermal (Category 4)
- Acute Toxicity, Inhalation (Category 4)
- Skin Corrosion/Irritation (Category 1B/2)
- Serious Eye Damage/Eye Irritation (Category 2)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1,1-diphenylhydrazine**. The following diagram outlines the recommended PPE selection based on the nature of the work being performed.



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Caption: PPE selection workflow for handling **1,1-diphenylhydrazine**.

Handling and Storage Procedures

Proper handling and storage are crucial to minimize the risk of exposure and chemical incidents.

Handling:

- Always handle **1,1-diphenylhydrazine** and its salts within a certified chemical fume hood.[8]
- Avoid the formation of dust and aerosols.
- Use spark-proof tools and explosion-proof equipment.[11]
- Ground and bond containers when transferring material.[11]
- Avoid contact with skin, eyes, and clothing.[11]

- Wash hands thoroughly after handling.[11]

Storage:

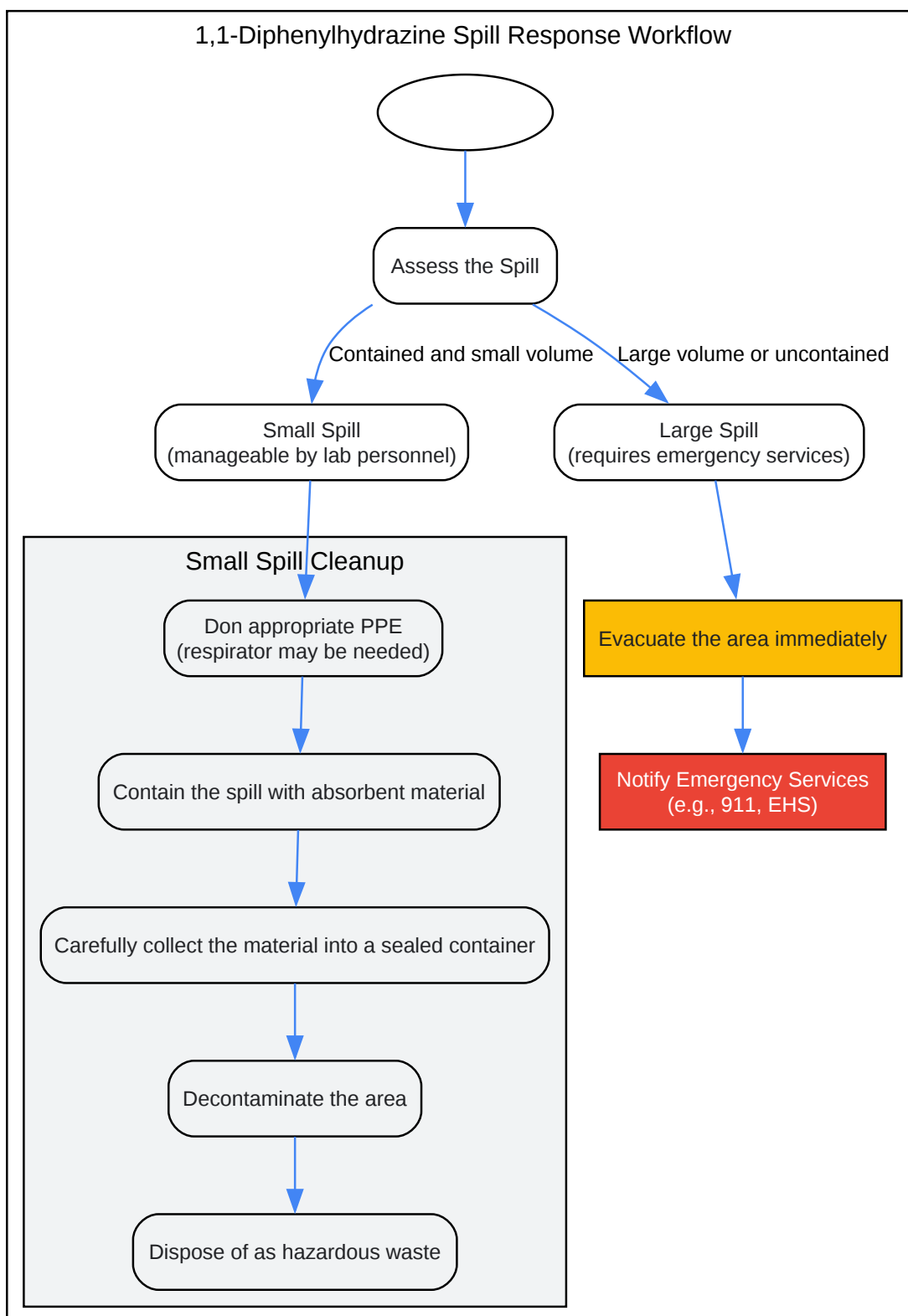
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[11]
- Keep away from incompatible materials such as oxidizing agents, acids, metal oxides, and hydrogen peroxide.[12] Contact with these can lead to ignition and explosion.[12]
- Storage under an inert atmosphere (e.g., nitrogen) is recommended.[11]
- Store in a designated, labeled area for particularly hazardous substances.[9]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **1,1-diphenylhydrazine**.

Spill Response

The following workflow outlines the steps to be taken in the event of a spill.



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Caption: Emergency spill response workflow for **1,1-diphenylhydrazine**.

First Aid Measures

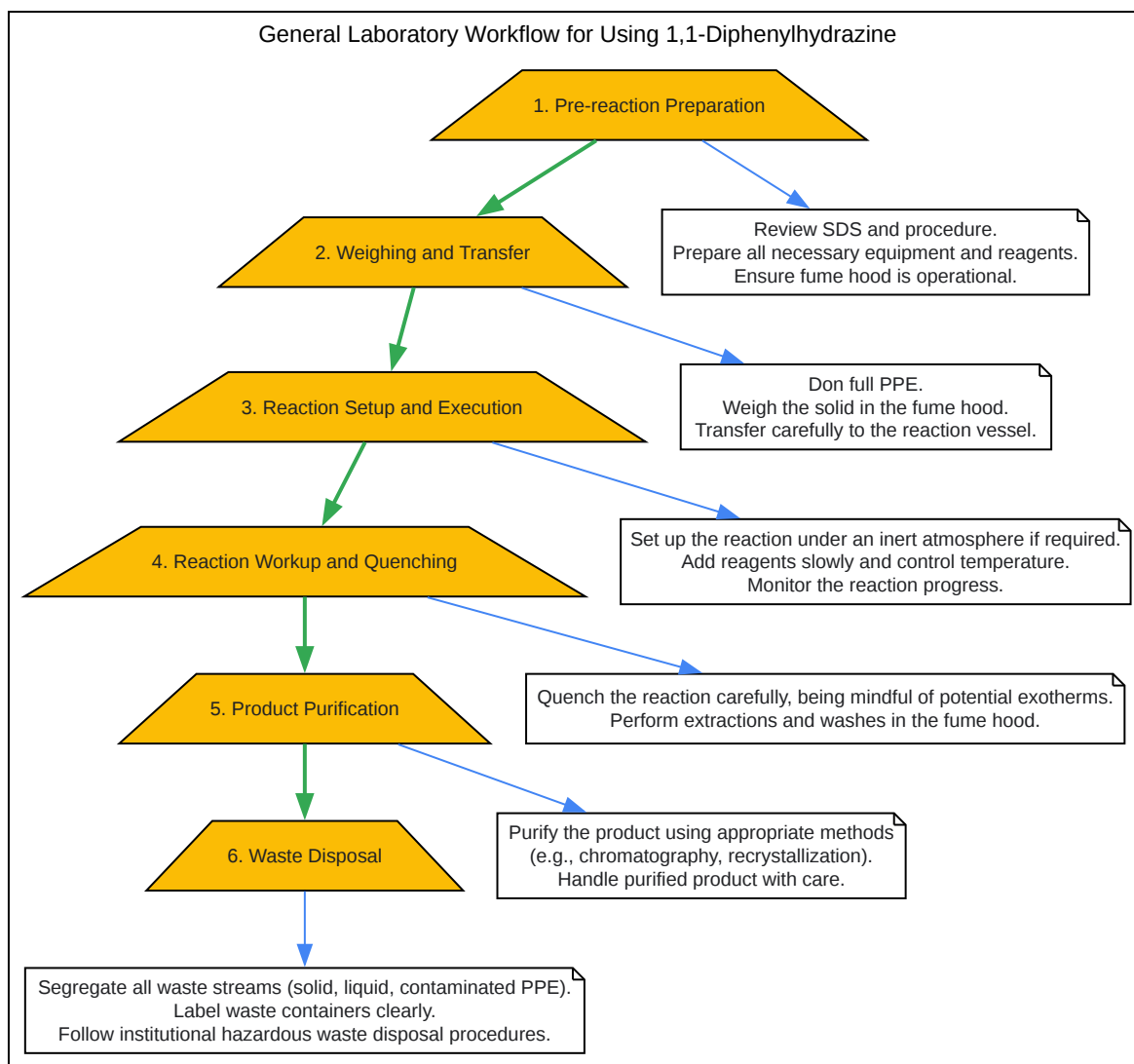
General Advice: Move the victim to fresh air and seek immediate medical attention.^[7] Provide the Safety Data Sheet (SDS) to the medical personnel.

- Inhalation: If inhaled, move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.^[7]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.^[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^[7]
- Ingestion: DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[7]

Experimental Protocols and Workflows

While specific experimental protocols are highly dependent on the reaction being performed, a general workflow for the safe use of **1,1-diphenylhydrazine** as a reagent is outlined below. It is used as a crucial intermediate in the synthesis of various organic molecules.^{[1][13]}

Experimental Workflow: General Use in Synthesis



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Caption: A generalized workflow for the use of **1,1-diphenylhydrazine** in a synthesis experiment.

Example Experimental Consideration: Formation of Hydrazones

A common reaction involving hydrazine derivatives is the condensation reaction with aldehydes or ketones to form hydrazones.^{[14][15]} This typically involves reacting the carbonyl compound with the hydrazine in a suitable solvent, often with acid catalysis.^[14] The resulting hydrazone derivative is often a crystalline solid that can be purified by recrystallization.^{[14][15]} All steps of this process, from weighing the **1,1-diphenylhydrazine** to filtering the final product, must be conducted with the safety precautions outlined in this guide.

Disposal Considerations

All waste containing **1,1-diphenylhydrazine** must be treated as hazardous.

- Collect waste in designated, properly labeled, and sealed containers.
- Do not mix with incompatible waste streams.
- Contaminated labware, PPE, and spill cleanup materials must also be disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific procedures.^[11]

This technical guide is intended to provide a framework for the safe handling of **1,1-diphenylhydrazine**. It is not a substitute for a thorough risk assessment of specific experimental procedures. Always consult the Safety Data Sheet and your institution's safety protocols before beginning any work.

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